

Application Notes and Protocols for Asymmetric Alkynylation in Chiral Alcohol Synthesis

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Compound of Interest

Compound Name: (S)-pentadec-1-yn-4-ol

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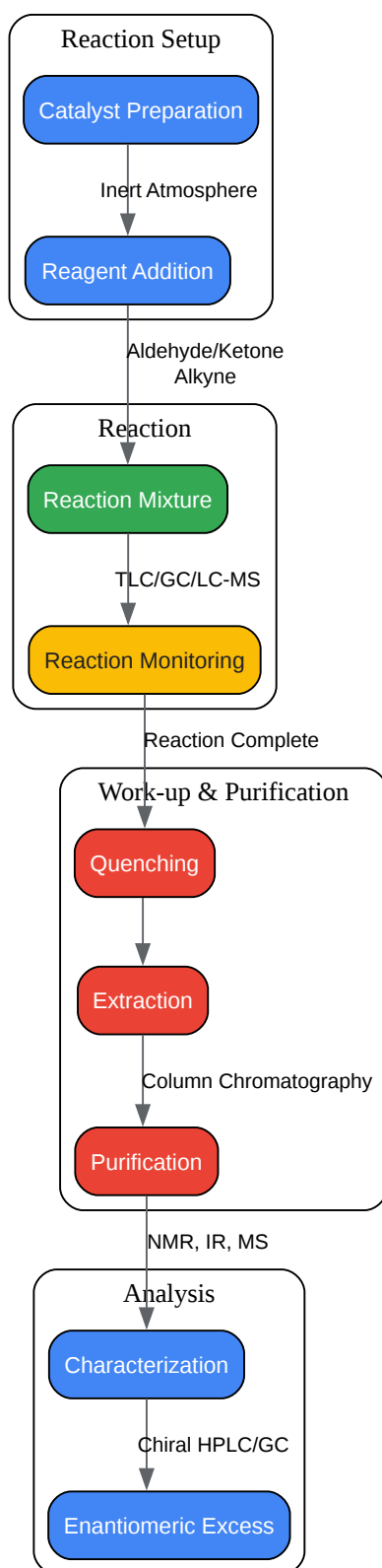
These application notes provide detailed protocols for several widely-used asymmetric alkynylation methods to synthesize enantioenriched propargylic alcohols. These chiral building blocks are of significant interest in the pharmaceutical industry and natural product synthesis. [1][2] The following sections detail key experimental procedures, present quantitative data for various substrates, and illustrate the underlying workflows and catalytic cycles.

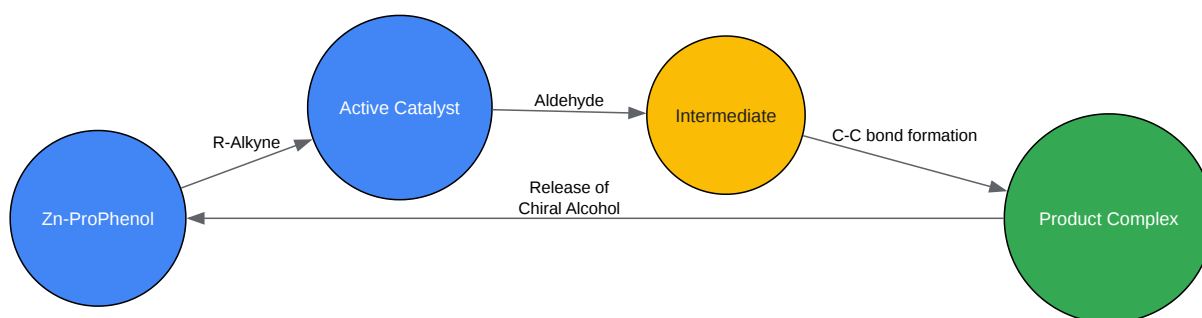
I. Introduction to Asymmetric Alkynylation

The enantioselective addition of a terminal alkyne to a prochiral carbonyl compound is a powerful and atom-economical method for constructing stereogenic centers bearing a hydroxyl group.[2][3] The resulting chiral propargylic alcohols are versatile intermediates that can be further transformed into a variety of valuable molecules.[1][2] This document outlines protocols for several robust catalytic systems, including those based on zinc, copper, and organocatalysis, highlighting their substrate scope, and typical yields, and enantioselectivities.

II. General Experimental Workflow

The following diagram illustrates a typical workflow for a catalytic asymmetric alkynylation reaction.





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References

- 1. Development of Zn-ProPhenol-Catalyzed Asymmetric Alkyne Addition: Synthesis of Chiral Propargylic Alcohols - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Asymmetric catalytic alkynylation of acetaldehyde and its application to the synthesis of (+)-tetrahydropyrenophorol - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. pubs.acs.org [pubs.acs.org]
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